

Proper Disposal Procedures for E5090

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Compound of Interest

Compound Name: E5090

Cat. No.: B1671020

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This document provides essential safety and logistical information for the proper disposal of the chemical product identified as **E5090**. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and compliance with environmental regulations.

Product Information Summary

The product, referenced as 5090-M by Merck Millipore, is a mixture that is not classified as a hazardous substance. However, it contains sodium azide at a concentration of $\geq 0.1\%$ to $< 0.25\%$, which is a hazardous component. Therefore, disposal must be handled with care, adhering to all federal, state, and local environmental regulations.

Component	CAS-No.	Concentration	Hazards
Sodium Azide	26628-22-8	$\geq 0.1 - < 0.25 \%$	Acute Toxicity (Oral, Dermal, Inhalation), Specific target organ toxicity, Acutely and chronically hazardous to the aquatic environment

Pre-Disposal Safety Precautions

Before beginning any disposal procedures, ensure you are wearing appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab

coat. All handling of the chemical waste should be performed in a well-ventilated area, preferably within a fume hood.

Step-by-Step Disposal Protocol

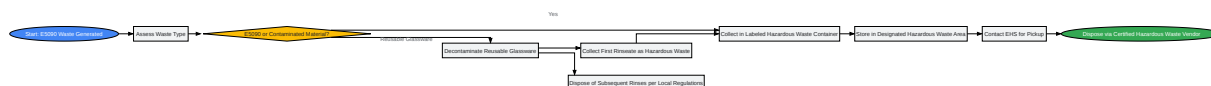
The disposal of **E5090** should be managed as hazardous waste due to its sodium azide content. Do not dispose of this chemical down the drain or in regular trash.

- Waste Collection:
 - Designate a specific, compatible, and properly labeled hazardous waste container for the collection of **E5090** waste. The container must have a secure screw-top lid and be in good condition without any leaks or cracks.
 - The container should be clearly labeled with the words "Hazardous Waste" and the full chemical name, including the presence of sodium azide. Do not use abbreviations.
- Waste Storage:
 - Store the hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials.
 - The storage area should be clearly marked as a "Hazardous Waste Storage Area".
 - Keep the waste container closed at all times, except when adding waste.
- Disposal of Contaminated Materials:
 - Any labware, such as pipette tips, tubes, or glassware, that has come into contact with **E5090** should be considered contaminated.
 - Disposable contaminated items should be placed in the designated hazardous waste container.
 - Non-disposable glassware must be decontaminated. The initial rinseate from cleaning this glassware should be collected as hazardous waste. Subsequent rinses with water may be disposed of down the drain, in accordance with local regulations.

- Arranging for Final Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
 - Follow all institutional procedures for waste manifest documentation and pickup.

Disposal Workflow Diagram

The following diagram outlines the decision-making process and procedural flow for the proper disposal of **E5090**.



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